difference between pCPP and 1-(4-chlorophenyl)-2-methylpiperazine

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Compound of Interest

Compound Name:	*1-(4-chlorophenyl)-2-methylpiperazine*
CAS No.:	*55117-80-1*
Cat. No.:	*B1616628*

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An In-depth Technical Guide to the Core Differences Between pCPP and **1-(4-chlorophenyl)-2-methylpiperazine**

Abstract

The piperazine scaffold is a cornerstone in medicinal chemistry, forming the core of numerous centrally acting agents.[1][2] Trivial substitutions on the piperazine ring can lead to profound changes in pharmacological activity. This guide provides a detailed comparative analysis of two such analogs: 1-(4-chlorophenyl)piperazine (pCPP) and its methylated counterpart, **1-(4-chlorophenyl)-2-methylpiperazine**. While differing by only a single methyl group, this structural modification introduces significant changes in stereochemistry, synthesis, and potential pharmacological profile. This document serves as a technical resource for researchers, scientists, and drug development professionals, elucidating the fundamental distinctions between these two compounds from a chemical, analytical, and pharmacological perspective.

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Structural and Physicochemical Analysis: The Impact of a Methyl Group

The primary distinction between pCPP and **1-(4-chlorophenyl)-2-methylpiperazine** lies in the addition of a methyl group at the C-2 position of the piperazine ring. This seemingly minor addition has significant structural and chemical consequences.

Chemical Structure and Nomenclature

- 1-(4-chlorophenyl)piperazine (pCPP): An achiral molecule with a plane of symmetry.
- **1-(4-chlorophenyl)-2-methylpiperazine**: The introduction of a methyl group at the C-2 position creates a chiral center, meaning this compound exists as a pair of enantiomers: (R)-**1-(4-chlorophenyl)-2-methylpiperazine** and (S)-**1-(4-chlorophenyl)-2-methylpiperazine**.

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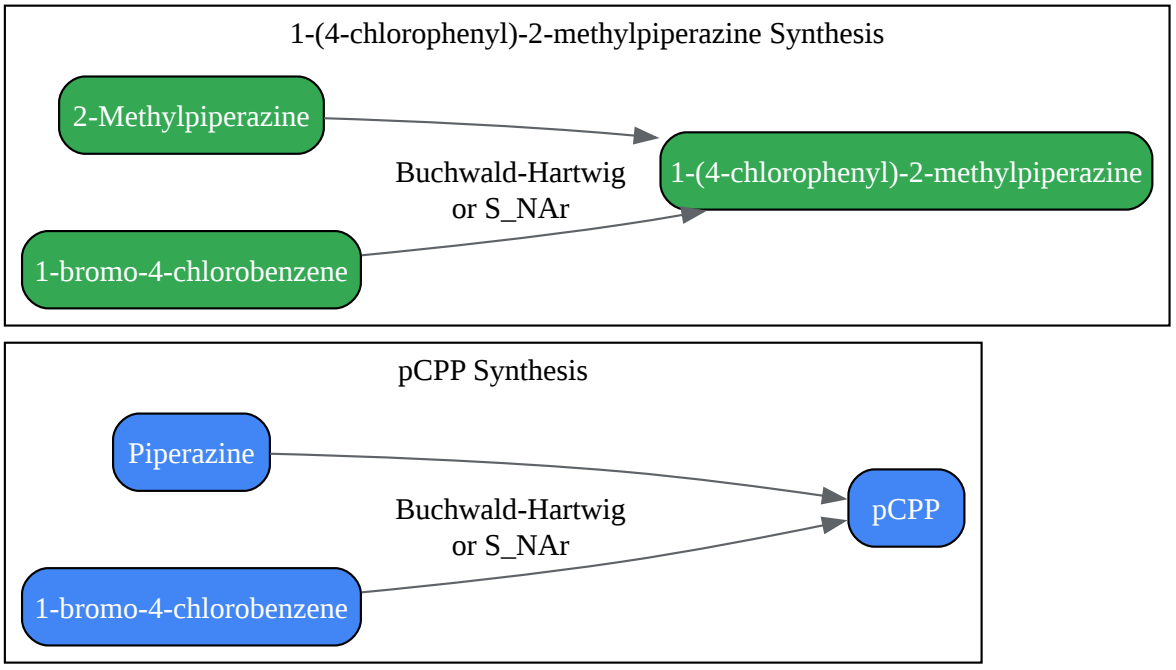
1-(4-chlorophenyl)piperazine (pCPP)	1-(4-chlorophenyl)-2-methylpiperazine
pCPP	methyl_pCPP



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Caption: Generalized synthetic workflows for pCPP and its methylated analog.

Experimental Protocol: Synthesis of pCPP

This is a representative protocol based on common N-arylation methods.

- Reaction Setup: To a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 1-bromo-4-chlorobenzene (1.0 eq), piperazine (1.2 eq), a palladium catalyst (e.g., $Pd_2(dba)_3$, 2 mol%), and a phosphine ligand (e.g., BINAP, 4 mol%).

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- Solvent and Base: Add a suitable solvent (e.g., toluene) and a base (e.g., sodium tert-butoxide, 1.4 eq).
- Reaction: Heat the mixture to reflux (approx. 110°C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography or recrystallization to yield pure 1-(4-chlorophenyl)piperazine. [3]

Analytical Differentiation

Distinguishing between pCPP and its methylated analog is readily achievable with standard laboratory instrumentation.

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Technique	Differentiating Feature for 1-(4-chlorophenyl)-2-methylpiperazine
Mass Spectrometry (MS)	The molecular ion peak (M+) will be observed at m/z 210, compared to m/z 196 for pCPP.
^{1}H NMR Spectroscopy	A characteristic doublet signal for the methyl group protons will appear in the aliphatic region (typically 1.0-1.5 ppm). The signals for the piperazine ring protons will also show more complex splitting patterns due to the loss of symmetry.
^{13}C NMR Spectroscopy	An additional signal for the methyl carbon will be present in the aliphatic region (typically 15-25 ppm).
Chromatography (HPLC/GC)	Due to its slightly higher molecular weight and lipophilicity, it will likely have a different retention time than pCPP on standard columns.
Chiral Chromatography	Can be used to separate the (R) and (S) enantiomers of 1-(4-chlorophenyl)-2-methylpiperazine, which is not applicable to the achiral pCPP.

Comparative Pharmacology and Mechanism of Action

While experimental data on **1-(4-chlorophenyl)-2-methylpiperazine** is limited, we can infer its likely pharmacological profile based on the known properties of pCPP and the predictable influence of the methyl group.

Profile of pCPP

pCPP is known primarily for its effects on the serotonin system. [4]It acts as a non-selective serotonin receptor agonist and may also function as a serotonin releasing agent. [4]This activity profile is consistent with the slightly psychedelic and psychoactive effects reported from its

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limited human use. [4]It has also been identified as a designer drug, sometimes found in illicit capsules marketed as recreational substances. [4]

Hypothesized Impact of 2-Methyl Substitution

The introduction of the methyl group can be expected to modulate the pharmacological profile in several key ways:

- Receptor Binding and Selectivity: The methyl group introduces steric bulk adjacent to the nitrogen atom (N1) that binds to the chlorophenyl ring. This can alter the molecule's conformation and how it fits into receptor binding pockets. It may decrease affinity for some receptors while potentially increasing affinity or selectivity for others, depending on the specific topology of the binding site.
- Pharmacokinetics:
  - Metabolism: The methyl group provides a new site for oxidative metabolism by cytochrome P450 enzymes (e.g., CYP2D6, CYP3A4), potentially leading to the formation of a primary alcohol metabolite. [5]This could result in a different metabolic profile and potentially a shorter half-life compared to pCPP.
  - Blood-Brain Barrier (BBB) Penetration: The slight increase in lipophilicity conferred by the methyl group could enhance the rate or extent of BBB penetration, potentially leading to more potent central nervous system effects.
- Stereoselectivity: The (R) and (S) enantiomers of **1-(4-chlorophenyl)-2-methylpiperazine** will likely exhibit different pharmacological activities. It is common for one enantiomer to have significantly higher affinity for a target receptor or to be metabolized at a different rate than its mirror image.

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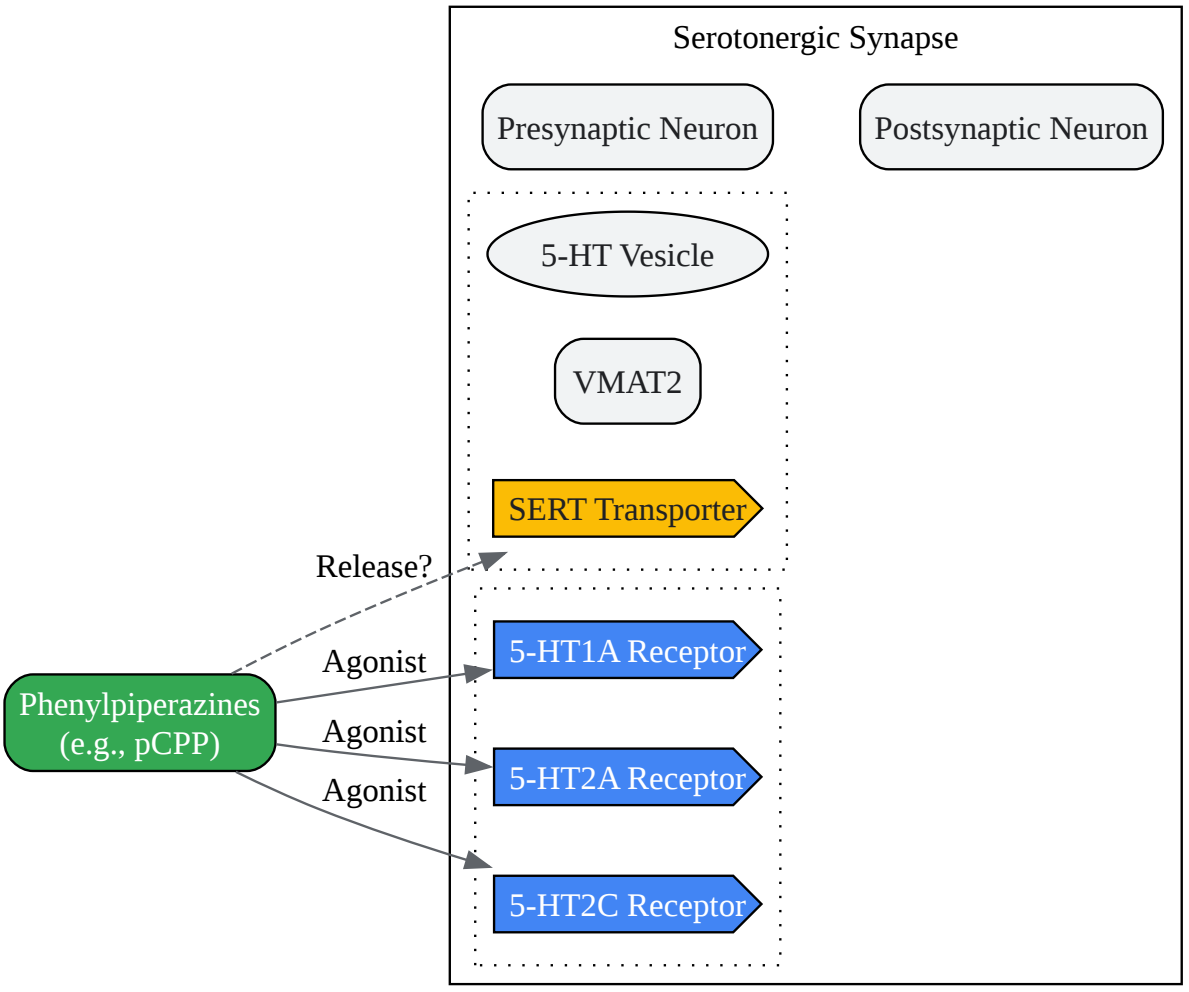

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Caption: Phenylpiperazines like pCPP interact with multiple serotonin receptors and transporters.

Conclusion and Future Directions

The distinction between 1-(4-chlorophenyl)piperazine (pCPP) and **1-(4-chlorophenyl)-2-methylpiperazine** is a clear illustration of structure-activity relationships in pharmacology. The addition of a single methyl group transforms an achiral molecule into a chiral one, necessitates more complex synthetic and analytical strategies, and is predicted to significantly alter its pharmacological and pharmacokinetic profile.

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Key Differences Summarized:

- Structure: The presence of a methyl group at the C-2 position and the resulting chirality.
- Synthesis: Requires the use of a methylated piperazine precursor.
- Analysis: Easily differentiated by mass spectrometry and NMR; the enantiomers of the methylated compound can be resolved by chiral chromatography.
- Pharmacology (Hypothesized): The methyl group is expected to alter receptor binding affinity/selectivity, metabolic pathways, and BBB penetration. The enantiomers are likely to possess distinct pharmacological properties.

For drug development professionals, this comparison underscores the critical importance of seemingly minor structural modifications. Future research should focus on the stereoselective synthesis and pharmacological evaluation of the (R) and (S) enantiomers of **1-(4-chlorophenyl)-2-methylpiperazine**. Such studies would provide invaluable data on the specific interactions of each enantiomer with serotonergic and other CNS receptors, fully elucidating the impact of this structural change and potentially uncovering novel therapeutic agents with improved selectivity and efficacy.

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